

Application Notes and Protocols: The Role of 2-Ethylfenchol in Chemical Synthesis

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Compound of Interest

Compound Name: 2-Ethylfenchol

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Introduction

2-Ethylfenchol is a synthetic bicyclic monoterpenoid alcohol. It is a clear, colorless to pale yellow liquid with a characteristic earthy, woody, and camphor-like aroma.^{[1][2]} While primarily utilized in the flavor and fragrance industries, its structural features present potential for its use as a chiral building block in the synthesis of more complex molecules. This document provides an overview of the known applications of **2-Ethylfenchol**, its physicochemical properties, and protocols relevant to its handling and potential use in synthetic chemistry.

Physicochemical Properties and Safety Data

A summary of key quantitative data for **2-Ethylfenchol** is presented in Table 1. This information is crucial for its use in experimental settings.

Table 1: Physicochemical Properties of **2-Ethylfenchol**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O	
Molecular Weight	182.30 g/mol	
CAS Number	18368-91-7	
Appearance	Colorless to pale yellow liquid	[3]
Odor	Earthy, woody, camphor-like	[1][2]
Boiling Point	105 °C @ 15 mmHg	[2]
Density	0.956 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.482	
Flash Point	88 °C (190.4 °F) - closed cup	
Solubility	Soluble in ethanol, propylene glycol, and most fixed oils; Insoluble in water.	[2]

Safety and Handling Precautions

2-Ethylfenchol is a combustible liquid and should be handled with appropriate safety measures.

- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.[1]
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (eyeshields), and a multi-purpose combination respirator cartridge (US) when handling.
- Handling: Handle in a well-ventilated area to avoid inhalation of vapors. Keep away from heat, sparks, and open flames.[1]

Application in Synthesis

Currently, the primary documented application of **2-Ethylfenchol** in synthesis is as a chemical intermediate for the production of specialty aroma and flavor compounds.[1] Its rigid bicyclic

structure and tertiary alcohol functionality make it an interesting starting material for generating novel derivatives with potential applications in various fields, including medicinal chemistry and materials science.

Hypothetical Protocol: Synthesis of a 2-Ethylfenchyl Ester Derivative

The following is a representative, hypothetical protocol for the synthesis of a simple ester derivative of **2-Ethylfenchol**. This protocol is based on standard esterification procedures and is intended for illustrative purposes, as specific examples of novel compound synthesis from **2-Ethylfenchol** are not widely available in published literature.

Objective: To synthesize 2-ethylfenchyl acetate via esterification of **2-Ethylfenchol** with acetic anhydride.

Materials:

- **2-Ethylfenchol** ($\geq 97\%$)
- Acetic anhydride
- Pyridine (or another suitable base)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator

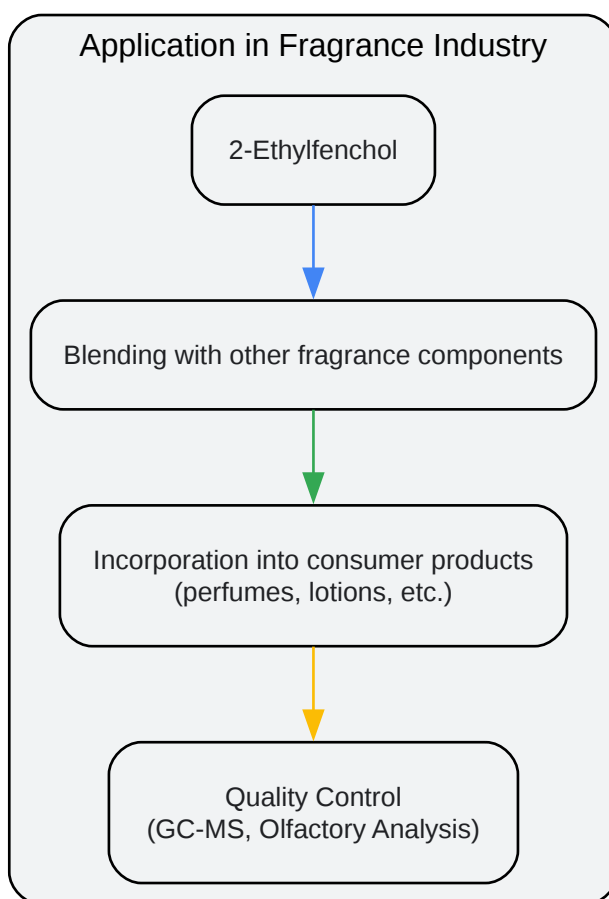
Experimental Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 1 equivalent of **2-Ethylfenchol** in an appropriate amount of a suitable solvent, such as dichloromethane or toluene.

- **Addition of Reagents:** Add 1.5 equivalents of acetic anhydride to the solution, followed by the slow addition of 1.5 equivalents of pyridine to catalyze the reaction.
- **Reaction Conditions:** Stir the reaction mixture at room temperature for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup:**
 - Once the reaction is complete, quench the reaction by slowly adding water.
 - Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution (to remove excess acetic anhydride and acetic acid) and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure 2-ethylfenchyl acetate.
- **Characterization:** The structure and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

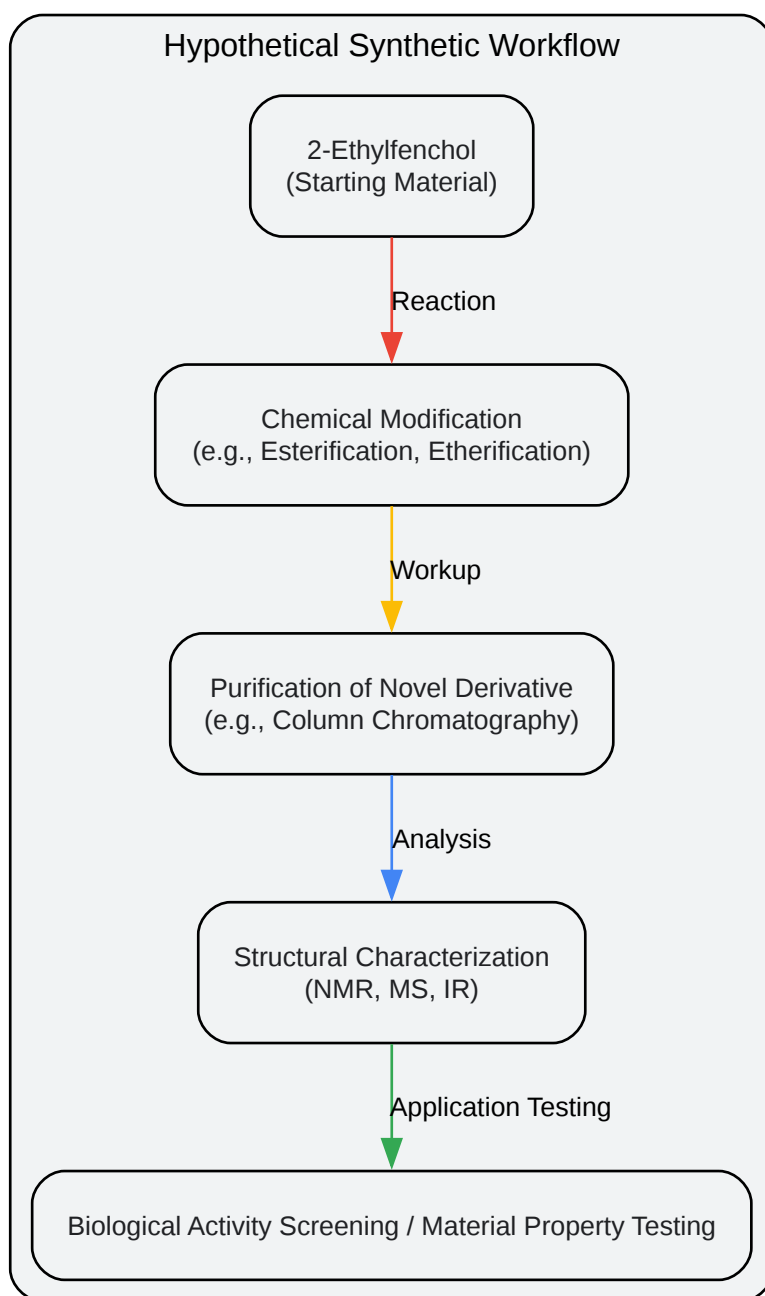
Visualizing Synthetic and Application Workflows

The following diagrams illustrate the logical flow of utilizing **2-Ethylfenchol** in both its established application in the fragrance industry and in a hypothetical synthetic research context.



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Caption: Workflow for **2-Ethylfenchol** in the fragrance industry.



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Caption: A potential workflow for synthesizing novel compounds from **2-Ethylfenchol**.

Conclusion

While **2-Ethylfenchol** is a well-established component in the fragrance and flavor industries, its potential as a synthetic precursor for novel compounds remains an area ripe for exploration.

The information and hypothetical protocol provided herein serve as a foundational resource for researchers interested in investigating the broader synthetic utility of this terpene-derived alcohol. Further research into the derivatization of **2-Ethylfenchol** could lead to the discovery of new molecules with valuable biological or material properties.

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References

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